

Application Notes and Protocols for the Conjugation of 1V209 to Polysaccharides

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Compound of Interest

Compound Name: 1V209

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1V209, also known as TLR7 agonist T7, is a potent small molecule agonist of Toll-like receptor 7 (TLR7) with demonstrated anti-tumor effects.[1][2][3][4] Its chemical name is 4-[[6-amino-7,8-dihydro-2-(2-methoxyethoxy)-8-oxo-9H-purin-9-yl]methyl]-benzoic acid.[5] Conjugation of **1V209** to polysaccharides has been shown to be an effective strategy to improve its water solubility, enhance its immunostimulatory efficacy, and reduce systemic toxicity.[1][3][5] This document provides detailed application notes and protocols for the successful conjugation of **1V209** to various polysaccharides, aimed at researchers and professionals in drug development.

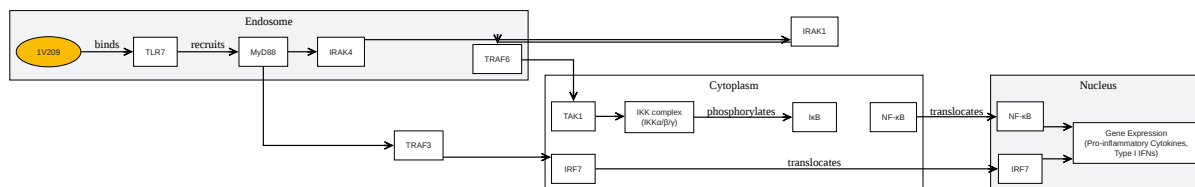
Characteristics of 1V209

A summary of the key characteristics of **1V209** is presented in the table below. The presence of a terminal carboxylic acid group is the primary site for conjugation to activated polysaccharides.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ N ₅ O ₅	[1][5]
Molecular Weight	359.34 g/mol	[1][3][5]
Appearance	Off-white to yellow solid	[1]
Solubility	DMSO: ≥ 60 mg/mL	[3][4]
Mechanism of Action	Toll-like receptor 7 (TLR7) agonist	[1][2][3][4]
Key Functional Group for Conjugation	Carboxylic acid (-COOH)	[2][5]

Signaling Pathway of 1V209 (TLR7 Agonist)

1V209 activates the TLR7 signaling pathway, leading to the production of pro-inflammatory cytokines and the activation of adaptive immunity. This pathway is crucial for its anti-tumor effects.



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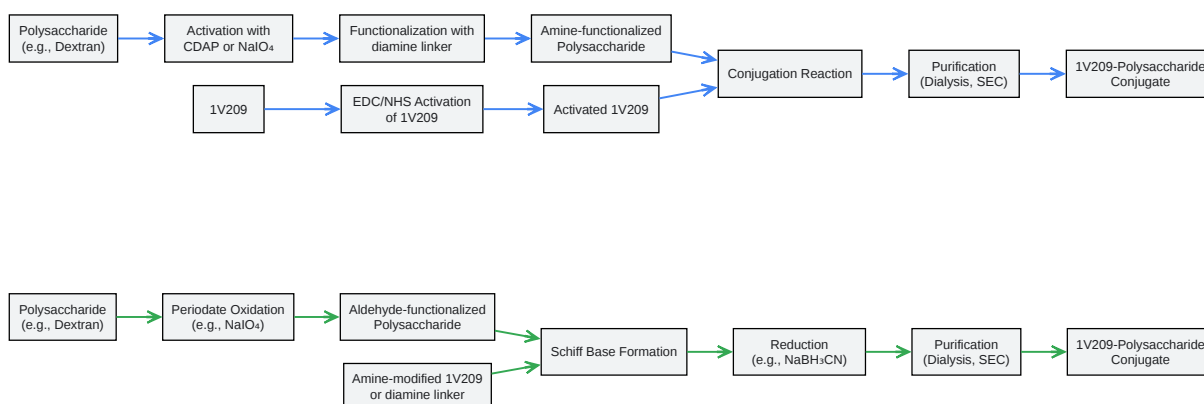
Figure 1. Simplified TLR7 signaling pathway initiated by **1V209**.

Experimental Protocols for Conjugation

The conjugation of **1V209** to polysaccharides typically involves two main steps: 1) activation of the polysaccharide and 2) coupling of **1V209** to the activated polysaccharide. Below are detailed protocols for common activation and conjugation methods.

Method 1: Carbodiimide-Mediated Amide Bond Formation

This is a widely used method for conjugating molecules with carboxylic acids to polysaccharides containing hydroxyl or amine groups. The protocol below details the conjugation of **1V209** to a polysaccharide rich in hydroxyl groups, such as dextran or pullulan. The hydroxyl groups of the polysaccharide are first functionalized with an amine-containing linker.



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